

5-Bromo-2-ethylpyrimidine molecular weight and formula

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Compound of Interest

Compound Name: **5-Bromo-2-ethylpyrimidine**

Cat. No.: **B1292857**

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Technical Guide: 5-Bromo-2-ethylpyrimidine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the core physicochemical properties of **5-Bromo-2-ethylpyrimidine**, a heterocyclic compound relevant in synthetic chemistry.

Core Physicochemical Data

The fundamental molecular and physical properties of **5-Bromo-2-ethylpyrimidine** are summarized below. This data is essential for its application in experimental design, reaction stoichiometry, and analytical characterization.

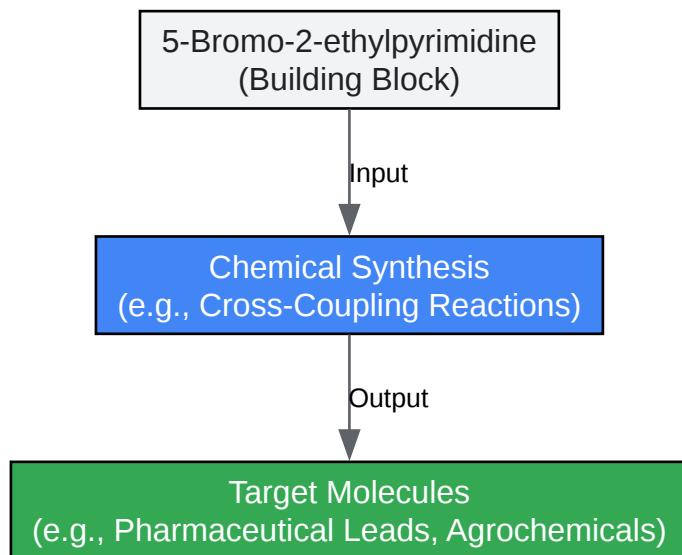
Property	Value	Citations
Molecular Formula	C6H7BrN2	[1] [2] [3]
Molecular Weight	187.04 g/mol	[1] [2] [3]
CAS Number	873331-73-8	[1] [2] [3]
Boiling Point	211.8 ± 13.0 °C at 760 mmHg	[3]
Storage Conditions	Store at -20°C or room temperature.	[1] [2] [3]

Molecular Structure and Synthetic Role

5-Bromo-2-ethylpyrimidine is a substituted pyrimidine ring. The structure consists of a central pyrimidine core, which is a diazine, with a bromine atom at the 5-position and an ethyl group at the 2-position. This arrangement of functional groups makes it a versatile intermediate in organic synthesis.

The diagram below illustrates the logical position of **5-Bromo-2-ethylpyrimidine** as a building block in synthetic pathways, leading to the development of more complex molecules for various research applications.

Logical Flow in Chemical Synthesis



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Caption: Synthetic utility of **5-Bromo-2-ethylpyrimidine**.

Experimental Considerations

While specific experimental protocols are highly dependent on the target reaction, general handling and storage are critical for maintaining the integrity of the compound.

- Storage: Conflicting storage temperatures of -20°C and room temperature have been reported.^{[1][2][3]} It is recommended to consult the supplier's specific guidelines. For maximum product recovery, it is advised to centrifuge the vial before opening.^{[1][2]}

- Application: This compound is intended for research and development purposes only.[1][3] It serves as an intermediate in the synthesis of other molecules.

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References

- 1. [usbio.net](#) [usbio.net]
- 2. [usbio.net](#) [usbio.net]
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